

Personal protective equipment for handling Pungiolide A

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Compound of Interest

Compound Name: Pungiolide A

Cat. No.: B1496040

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Essential Safety and Handling Guide for Pungiolide A

This guide provides immediate, essential safety and logistical information for handling **Pungiolide A** in a laboratory setting. The following procedures are based on the known cytotoxic properties of the compound and general best practices for handling potent chemical agents.

Chemical and Toxicological Data Summary

Property	Value	Source
Molecular Formula	C30H36O7	[1]
CAS Number	130395-54-9	[1][2]
Molecular Weight	508.6 g/mol	[2]
Cytotoxicity (IC50)	0.90 - 6.84 µM	[1]
Storage Temperature	-20°C	[1]

Hazard Assessment

Pungiolide A has demonstrated moderate cytotoxic effects.[1] Due to this inherent biological activity, it should be handled with caution to prevent exposure. Assume the compound is

harmful if swallowed, inhaled, or absorbed through the skin.

Personal Protective Equipment (PPE)

When handling **Pungiolide A**, the following personal protective equipment is mandatory:

- **Gloves:** Wear chemical-resistant gloves (e.g., nitrile) at all times. Gloves must be inspected for integrity before use and changed immediately if contaminated. Use proper glove removal technique to avoid skin contact.
- **Eye Protection:** Safety glasses with side shields or a face shield are required to protect against splashes and airborne particles.
- **Lab Coat:** A fully buttoned lab coat must be worn to protect skin and clothing.
- **Respiratory Protection:** If there is a risk of generating aerosols or dust, a properly fitted respirator (e.g., N95 or higher) should be used in a well-ventilated area or a fume hood.

Safe Handling Procedures

3.1. Preparation and Use:

- All work with **Pungiolide A**, especially handling of the solid form and preparation of stock solutions, should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Avoid the formation of dust and aerosols.
- Do not eat, drink, or smoke in the laboratory where **Pungiolide A** is being handled.^{[3][4][5]}
- Wash hands thoroughly after handling the compound, even if gloves were worn.^[3]

3.2. Spill Response:

- In case of a spill, evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection, before attempting to clean the spill.
- For small spills, absorb the material with an inert absorbent (e.g., sand, vermiculite).

- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Ventilate the area and wash the spill site once the material has been removed.

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, seek immediate medical attention.[\[3\]](#)[\[4\]](#)
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[\[3\]](#)[\[4\]](#)
- In Case of Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[4\]](#)[\[5\]](#)
- If Swallowed: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[3\]](#)[\[5\]](#)

Storage and Disposal

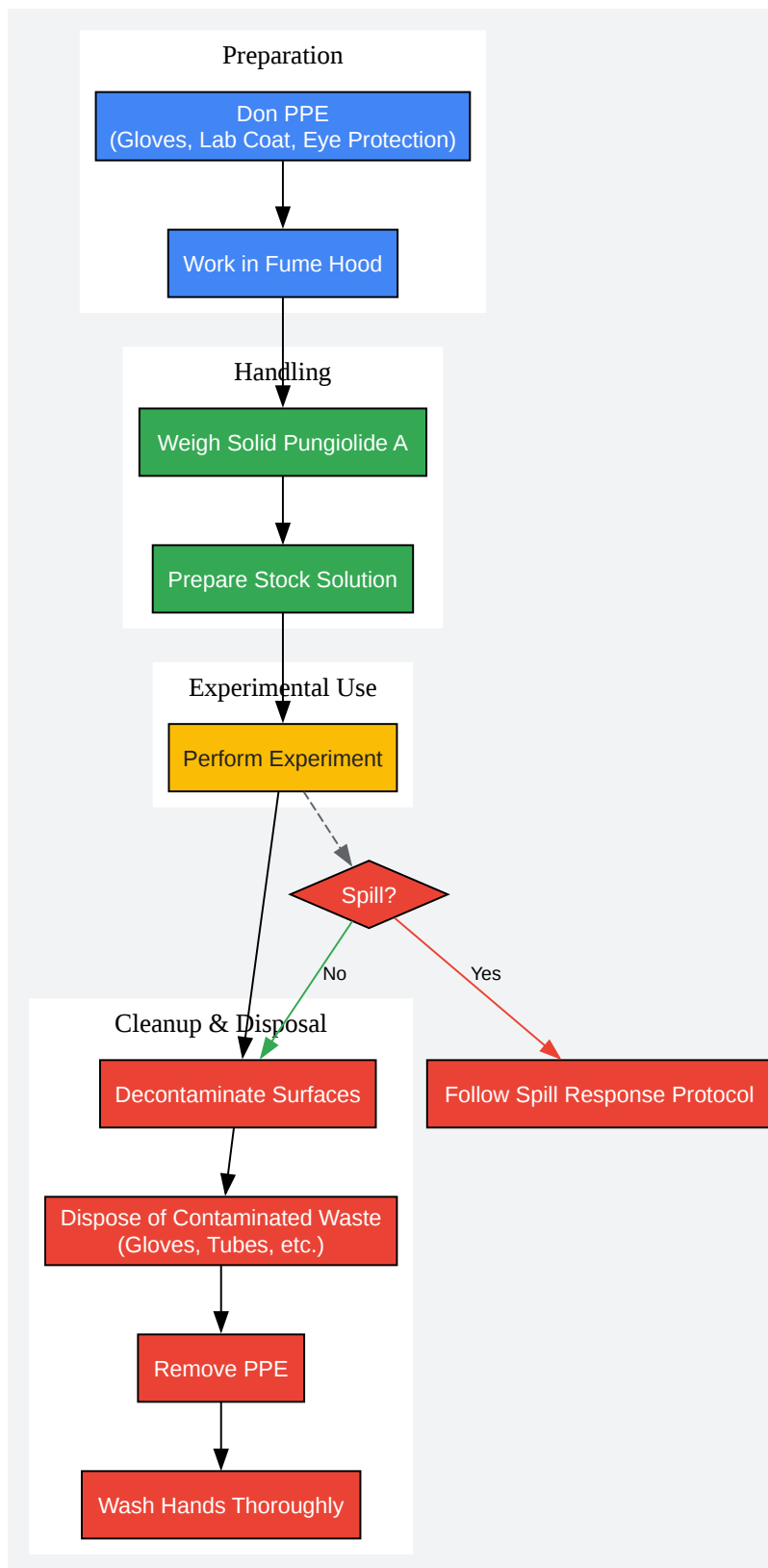
5.1. Storage:

- Store **Pungiolide A** in a tightly sealed container in a dry, well-ventilated area.
- The recommended storage temperature is -20°C.[\[1\]](#)
- Store locked up and away from incompatible materials.[\[3\]](#)[\[5\]](#)

5.2. Disposal:

- All waste materials contaminated with **Pungiolide A**, including empty containers, used gloves, and absorbent materials from spills, must be disposed of as hazardous chemical waste.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain.

Experimental Workflow for Safe Handling of Pungiolide A



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Caption: Workflow for the safe handling of **Pungiolide A**.

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